

# Application Notes and Protocols for Trisulfo-Cy5-Alkyne in Biomolecule Labeling

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

Trisulfo-Cy5-Alkyne is a highly water-soluble, bright, and photostable fluorescent probe well-suited for the labeling of azide-modified biomolecules.[1][2] Its far-red fluorescence minimizes background autofluorescence from cellular components, making it an excellent choice for a variety of applications, including fluorescence microscopy, flow cytometry, and in-vivo imaging. The alkyne group on the Trisulfo-Cy5 molecule enables its covalent attachment to azide-modified biomolecules via a highly specific and efficient bioorthogonal reaction known as the Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC), a cornerstone of "click chemistry". [3][4] This reaction is characterized by its high yield, specificity, and biocompatibility, as the azide and alkyne functionalities are absent in most biological systems.[3][5]

These application notes provide detailed protocols for the use of **Trisulfo-Cy5-Alkyne** in labeling various azide-modified biomolecules, including proteins and nucleic acids.

## Physicochemical and Spectroscopic Properties

A clear understanding of the properties of **Trisulfo-Cy5-Alkyne** is crucial for its effective use. The trisulfonation of the cyanine dye core significantly enhances its water solubility, which is advantageous for labeling reactions in aqueous buffers without the need for organic cosolvents.

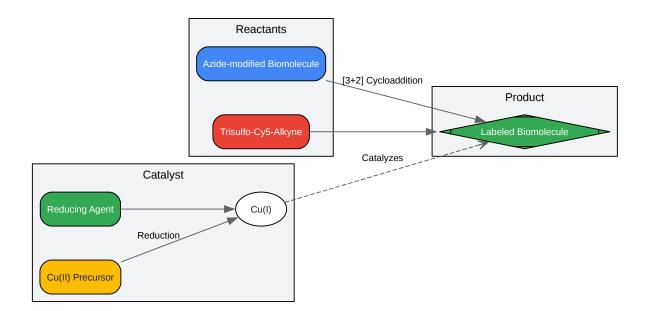


Property	Value	Reference
Molecular Weight	788 g/mol	[6]
Excitation Maximum (λex)	~647 nm	[6]
Emission Maximum (λem)	~670 nm	[6]
Extinction Coefficient	~250,000 cm <sup>-1</sup> M <sup>-1</sup>	[6]
Solubility	Water, DMSO, DMF	[6]
Storage	-20°C, protect from light	[6]

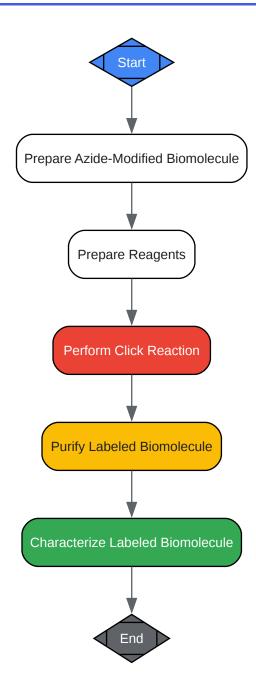
# Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

The labeling of azide-modified biomolecules with **Trisulfo-Cy5-Alkyne** is achieved through the CuAAC reaction. This reaction involves the formation of a stable triazole linkage between the terminal alkyne of the dye and the azide group on the biomolecule, catalyzed by Cu(I) ions.

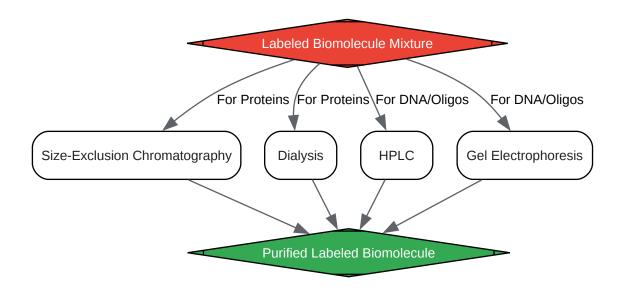












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